

# An In-depth Technical Guide to the Solubility of Calcium Diiodide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Calcium;diiodide;tetrahydrate

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This technical guide provides a comprehensive overview of the solubility of calcium diiodide, with a focus on its hydrated form, calcium diiodide tetrahydrate ( $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ ). Due to the limited availability of specific quantitative solubility data for the tetrahydrate, this guide presents detailed data for the anhydrous form ( $\text{CaI}_2$ ) and discusses the theoretical and practical considerations for the solubility of the hydrated salt.

## Introduction to Calcium Diiodide and its Hydrates

Calcium diiodide is an ionic compound with the chemical formula  $\text{CaI}_2$ . It is a colorless, deliquescent solid that is highly soluble in water.<sup>[1]</sup> In many applications, particularly in pharmaceuticals and as a source of iodine in various formulations, understanding its solubility in different solvents is crucial. Calcium diiodide can exist in both anhydrous ( $\text{CaI}_2$ ) and hydrated forms, with the tetrahydrate ( $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ ) being a common variant. The presence of water of hydration can significantly influence the physicochemical properties of the salt, including its solubility.

## Solubility Data

Quantitative solubility data for calcium diiodide tetrahydrate is not readily available in published literature. One source explicitly states the solubility in water as "N/A" (Not Applicable).<sup>[2]</sup> However, qualitative descriptions indicate that calcium diiodide tetrahydrate is soluble in water, ethanol, and pentanol.

The following tables summarize the extensive quantitative solubility data available for anhydrous calcium diiodide ( $\text{CaI}_2$ ) in various solvents at different temperatures. This data provides a strong indication of the compound's general solubility behavior. It is important to note that the solubility of the tetrahydrate may differ.

Table 1: Solubility of Anhydrous Calcium Diiodide ( $\text{CaI}_2$ ) in Water

Temperature (°C)	Solubility ( g/100 g $\text{H}_2\text{O}$ )
0	182
10	194
20	209
30	223
40	242
60	285
80	354
100	426

Data sourced from multiple references.[\[3\]](#)

Table 2: Solubility of Anhydrous Calcium Diiodide ( $\text{CaI}_2$ ) in Organic Solvents

Solvent	Temperature (°C)	Solubility ( g/100 g Solvent)
Acetone	0	72.7
	20	
	40	
	60	
	89	
Methanol	0	116.4
	10	
	15	
	20	
	30	
	40	
	50	
	60	
	121.1	
	123.7	
Ethanol	-	Soluble
	-	
	-	
	-	
	-	
Propanol	-	Soluble
	-	
Ether	-	Insoluble
	-	

Data sourced from multiple references.[\[3\]](#)[\[4\]](#)[\[5\]](#)

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of a hydrated salt like calcium diiodide tetrahydrate, based on the isothermal shake-flask method.

Objective: To determine the equilibrium solubility of calcium diiodide tetrahydrate in a given solvent at a specific temperature.

Materials and Apparatus:

- Calcium diiodide tetrahydrate ( $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ ) of high purity
- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance ( $\pm 0.0001$  g)
- Constant temperature water bath or incubator with shaker
- Glass vials or flasks with airtight seals
- Syringe filters (e.g.,  $0.45\ \mu\text{m}$  pore size)
- Volumetric flasks and pipettes
- Analytical instrumentation for concentration measurement (e.g., ICP-MS for calcium, ion chromatography for iodide, or gravimetric analysis)

#### Procedure:

- **Sample Preparation:** Add an excess amount of calcium diiodide tetrahydrate to a series of vials. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
- **Solvent Addition:** Accurately pipette a known volume of the pre-equilibrated solvent into each vial.
- **Equilibration:** Securely seal the vials and place them in a constant temperature shaker bath set to the desired temperature. Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** After equilibration, allow the vials to stand in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
- **Sampling:** Carefully withdraw a sample of the supernatant using a syringe. Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed volumetric flask. This step must be performed quickly to avoid temperature fluctuations that could affect solubility.

- Quantification:
  - Gravimetric Method: Weigh the volumetric flask containing the filtered saturated solution. Evaporate the solvent under controlled conditions (e.g., in a drying oven at a temperature that will not decompose the salt) until a constant weight of the anhydrous salt is achieved. The mass of the dissolved salt can then be determined.
  - Instrumental Analysis: Alternatively, dilute the saturated solution to a known volume and determine the concentration of calcium or iodide ions using a suitable analytical technique such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or ion chromatography.
- Data Analysis: Calculate the solubility in grams of solute per 100 g of solvent.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of a hydrated salt.

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